

How to dissolve and store SGC-CBP30 for research

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Compound of Interest

Compound Name: Sgc-cbp30

Cat. No.: B612240

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Application Notes and Protocols for SGC-CBP30

Topic: How to Dissolve and Store **SGC-CBP30** for Research

Audience: Researchers, scientists, and drug development professionals.

Introduction: **SGC-CBP30** is a potent and selective chemical probe that inhibits the bromodomains of the homologous transcriptional co-activators CREB-binding protein (CREBBP or CBP) and p300 (EP300).[1][2][3] By competitively binding to the acetyl-lysine recognition pocket of these bromodomains, **SGC-CBP30** prevents the recruitment of CBP/p300 to acetylated histones, thereby modulating the expression of target genes.[4][5] Its high selectivity over other bromodomain families, such as the BET family (e.g., BRD4), makes it a precise tool for investigating the specific roles of CBP/p300 in various biological processes.[1][6][7] These application notes provide detailed protocols for the solubilization, storage, and experimental use of **SGC-CBP30**.

Physicochemical Properties and Data

A summary of the key physicochemical properties of **SGC-CBP30** is provided below.

Property	Value
Molecular Formula	C ₂₈ H ₃₃ ClN ₄ O ₃ [2][6][8]
Molecular Weight	509.0 g/mol [2][6][8]
CAS Number	1613695-14-9[2][6]
Appearance	Crystalline solid[2][6]
Purity	≥98%[2][6]
IC ₅₀	CBP: 21-69 nM; p300: 38 nM[1][2][6][9]
Binding Constant (Kd)	CBP: 21 nM; p300: 32 nM[3][10]

Solubility Data

SGC-CBP30 exhibits varying solubility depending on the solvent. It is highly soluble in organic solvents like DMSO and ethanol but has limited solubility in aqueous media.[2]

Solvent	Maximum Concentration	Notes
DMSO	≥100 mg/mL (196.44 mM)[1]	Preferred solvent for stock solutions. Use fresh, anhydrous DMSO as moisture can reduce solubility.[1]
Ethanol	≥25.7 mg/mL[10][11]	Ultrasonic assistance may be required.[4][10][11]
DMF	15 mg/mL[6]	
Water	≥4.67 mg/mL[10][11]	Ultrasonic assistance is required. Not recommended for primary stock solutions.[4][10][11]
DMF:PBS (pH 7.2) (1:5)	0.1 mg/mL[6]	Illustrates low aqueous solubility.

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for most in vitro experiments.

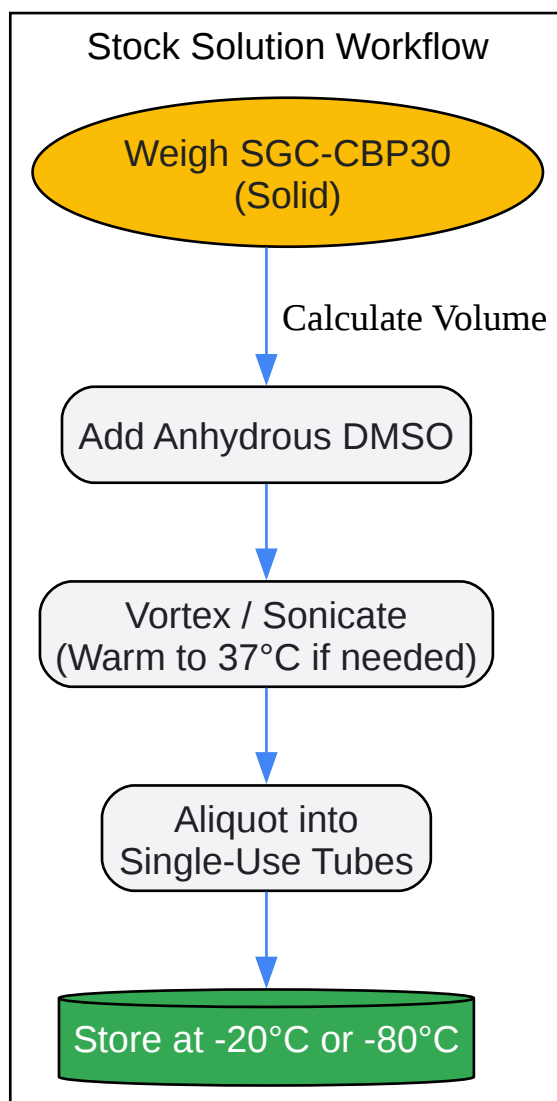
Materials:

- **SGC-CBP30** (crystalline solid)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer and/or sonicator

Procedure:

- Pre-warm **SGC-CBP30**: Allow the vial of **SGC-CBP30** to equilibrate to room temperature before opening to prevent condensation.
- Calculate Required Volume: To prepare a 10 mM stock solution from 1 mg of **SGC-CBP30** (MW: 509.0 g/mol), you will need 196 µL of DMSO.^[2]
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - $\text{Volume (µL)} = (0.001 \text{ g} / (509.0 \text{ g/mol} * 0.01 \text{ mol/L})) * 1,000,000 = 196.46 \text{ µL}$
- Dissolution: Add the calculated volume of sterile DMSO to the vial containing **SGC-CBP30**.
- Ensure Complete Solubilization: Cap the vial tightly and vortex thoroughly. If necessary, gently warm the tube to 37°C for 10 minutes or place it in an ultrasonic bath for a few minutes to ensure the compound dissolves completely.^[10] Visually inspect the solution to confirm there are no visible particles.

- Aliquot for Storage: Dispense the stock solution into single-use, light-protected aliquots (e.g., 10-20 μL per tube). This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.^[2]



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Caption: Workflow for **SGC-CBP30** stock solution preparation.

Protocol 2: Storage and Stability

Proper storage is crucial to maintain the activity of **SGC-CBP30**.

Format	Storage Temperature	Stability	Recommendations
Solid (As Supplied)	-20°C[2][6]	≥ 12 months[2][9]	Store away from direct light and with a desiccant.[2] Some suppliers state stability of ≥ 4 years. [6]
DMSO Stock Solution	-20°C[2][10]	Up to 1 month[10]	For longer-term storage, -80°C is recommended for up to 6 months.[10] Always use single-use aliquots to avoid freeze-thaw cycles.[2] [4]

Protocol 3: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into an aqueous medium for cell-based assays.

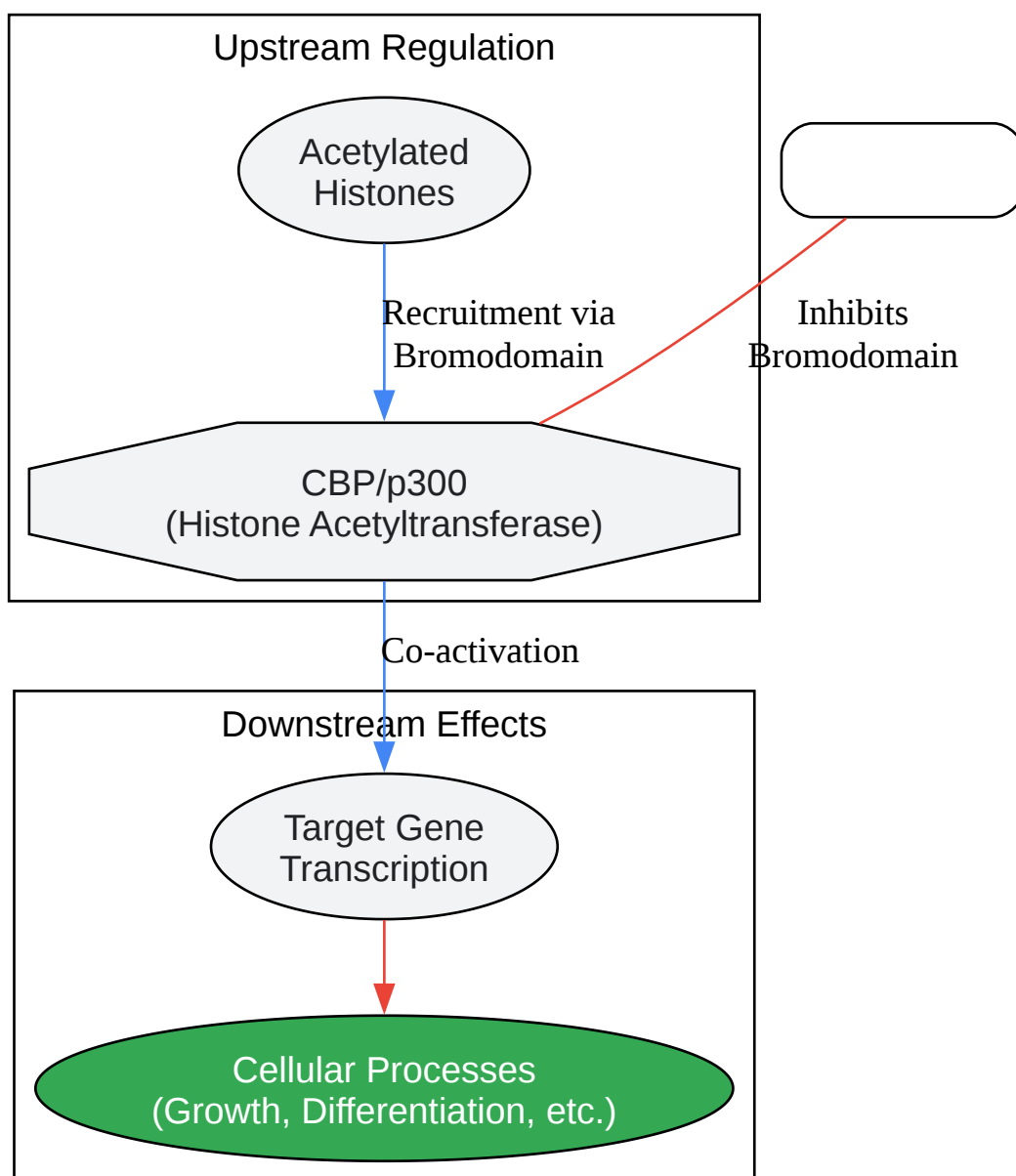
Procedure:

- Thaw Stock Solution: Thaw a single-use aliquot of the **SGC-CBP30** DMSO stock solution at room temperature.
- Serial Dilution (Recommended): Perform serial dilutions in sterile DMSO if very low concentrations are required. This improves accuracy.
- Final Dilution: Directly before use, dilute the stock solution into pre-warmed cell culture medium to the desired final concentration. Pipette vigorously or vortex briefly to mix.

- **Control Solvent Concentration:** The final concentration of DMSO in the culture medium should not exceed 0.1% to avoid solvent-induced cytotoxicity.[2] Ensure the vehicle control (medium + DMSO) has the same final DMSO concentration as the experimental samples.
- **Example:** To prepare 1 mL of medium with a final **SGC-CBP30** concentration of 10 μ M from a 10 mM stock, add 1 μ L of the stock solution to 999 μ L of culture medium.

Application Notes

SGC-CBP30 is utilized across multiple research fields to probe the function of CBP/p300.



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